

An In-depth Technical Guide to 3-Chlorocinnamaldehyde: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 3-Chlorocinnamaldehyde

Cat. No.: B1631036

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Introduction

3-Chlorocinnamaldehyde is an organic compound that is garnering increasing interest within the scientific community, particularly in the fields of medicinal chemistry and materials science. Characterized by a chlorinated phenyl group attached to a cinnamaldehyde backbone, this molecule serves as a versatile intermediate in organic synthesis and exhibits a range of notable biological activities. This guide provides a comprehensive overview of **3-chlorocinnamaldehyde**, including its chemical and physical properties, synthesis methodologies, key applications, and safety considerations.

It is important to note that various isomers of chlorocinnamaldehyde exist, each with a unique CAS number. This guide will focus primarily on **3-chlorocinnamaldehyde**, while also referencing other isomers where relevant.

Isomer	CAS Number
3-Chlorocinnamaldehyde	Not explicitly defined in search results
(E)-3-Chlorocinnamaldehyde	56578-37-1[1]
α -Chlorocinnamaldehyde	18365-42-9[2][3]
β -Chlorocinnamaldehyde	40133-53-7[4][5]
2-Chlorocinnamaldehyde	1794-45-2[6]
4-Chlorocinnamaldehyde	Not explicitly defined in search results

Core Chemical and Physical Properties

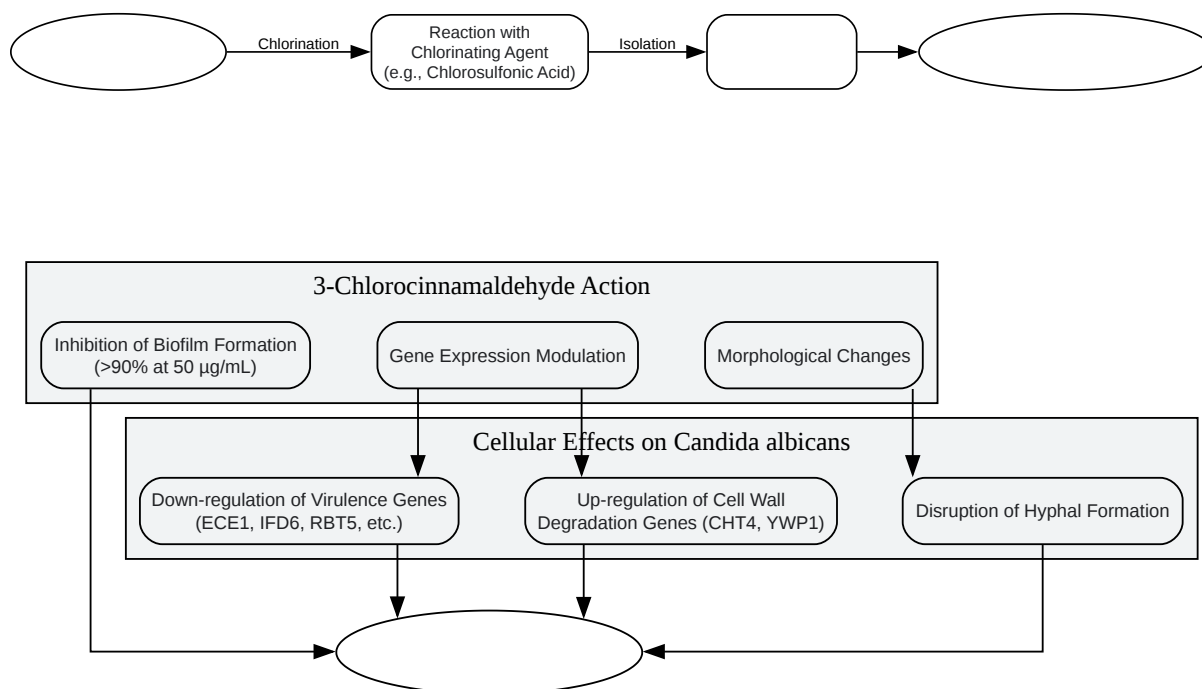
3-Chlorocinnamaldehyde, with the molecular formula C_9H_7ClO , has a molecular weight of approximately 166.60 g/mol .[5][7] It typically appears as a colorless to pale yellow liquid.[7] Key physical and chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C_9H_7ClO	[7]
Molecular Weight	166.60 g/mol	[5][7]
Appearance	Colorless to pale yellow liquid	[7]
Boiling Point	106-120 °C at 0.5 Torr	[7]
Melting Point	39 °C	[7]
Density	~1.192 g/cm ³	[7]
Flash Point	134.9 °C	[7]
IUPAC Name	3-(3-chlorophenyl)prop-2-enal	[7]

Synthesis of 3-Chlorocinnamaldehyde

The synthesis of **3-chlorocinnamaldehyde** can be achieved through various established organic chemistry reactions. A common method involves the chlorination of cinnamaldehyde.

General Synthesis Workflow



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